

Prenyl salicylate CAS number and chemical structure.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Prenyl salicylate

Cat. No.: B1220626

[Get Quote](#)

Prenyl Salicylate: A Technical Overview

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

Prenyl salicylate (CAS No. 68555-58-8) is an aromatic ester recognized for its applications in the fragrance industry.[1][2][3] Structurally, it combines a salicylate moiety, known for its anti-inflammatory properties, with a prenyl group, a feature found in many biologically active natural products. This technical guide provides a comprehensive overview of **prenyl salicylate**, detailing its chemical identity, structural characteristics, and a validated synthesis protocol. While direct experimental data on the specific biological activities and signaling pathways of **prenyl salicylate** remains limited in publicly accessible literature, this document also explores the potential biological context derived from the well-documented activities of salicylates and prenylated compounds.

Chemical Identity and Structure

Prenyl salicylate is chemically known as 3-methylbut-2-enyl 2-hydroxybenzoate.[4] Its unique structure is characterized by the esterification of salicylic acid with prenyl alcohol (3-methyl-2-buten-1-ol).

Chemical Structure:

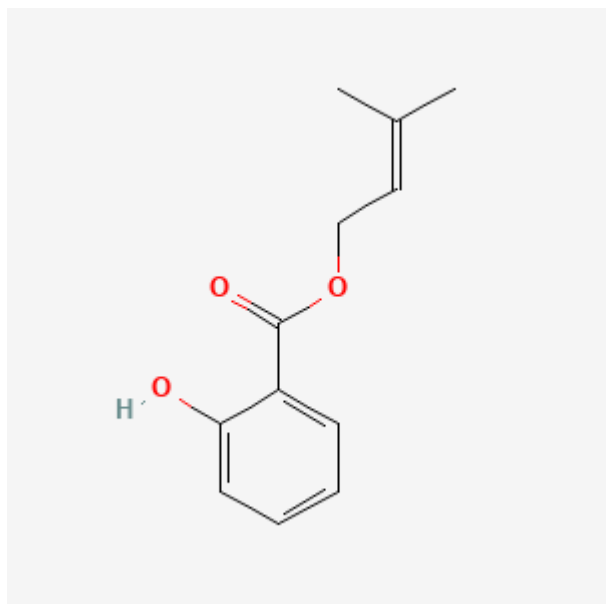


Figure 1: 2D structure of **Prenyl Salicylate**.

The key identifiers and physicochemical properties of **prenyl salicylate** are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	68555-58-8	[5]
Molecular Formula	C ₁₂ H ₁₄ O ₃	[5]
Molecular Weight	206.24 g/mol	[5]
Appearance	Colorless to pale yellow liquid	[5]
Boiling Point	315 °C	[5]
Flash Point	68 °C	[6]
Density	1.085 - 1.089 g/cm ³ at 20 °C	[7]
Refractive Index	1.5300 - 1.5330 at 20 °C	[7]
Solubility	Soluble in many organic solvents; 0.37 g/L in water	[7]
Synonyms	3-Methyl-2-butenyl salicylate, Salicylic acid prenyl ester	[4]

Experimental Protocols: Synthesis of Prenyl Salicylate

A preferred method for the synthesis of **prenyl salicylate** involves the reaction of a salicylic acid salt with a prenyl halide, often facilitated by phase transfer catalysis.^[8]

Objective: To synthesize **prenyl salicylate** from sodium salicylate and prenyl chloride.

Materials:

- Sodium salicylate (anhydrous, 160 g, 1 mol)
- Prenyl chloride (125 g, 1.2 mol)
- Toluene (150 ml)
- Tetrabutylammonium chloride (5 g)
- Water
- Sodium sulfate

Procedure:

- A mixture of 125 g (1.2 mol) of prenyl chloride, 150 ml of toluene, 5 g of tetrabutylammonium chloride, and 160 g (1 mol) of anhydrous sodium salicylate is prepared in a suitable reaction vessel.^[8]
- The mixture is stirred at 60°C for 6 hours.^[8]
- For work-up, the reaction mixture is extracted three times with 100 ml of water.^[8]
- The organic phase is separated and dried with sodium sulfate.^[8]
- Unreacted prenyl chloride and toluene are subsequently distilled off.^[8]
- The final product is 157 g of **prenyl salicylate** (76.2% of theoretical yield), with a refractive index of 1.530 - 1.533 at 20°C.^[8]

Biological Activity and Potential Signaling Pathways: An Extrapolative Discussion

Direct research into the specific biological activities of **prenyl salicylate** is not extensively documented. However, its chemical structure as a prenylated salicylate provides a basis for postulating its potential pharmacological relevance.

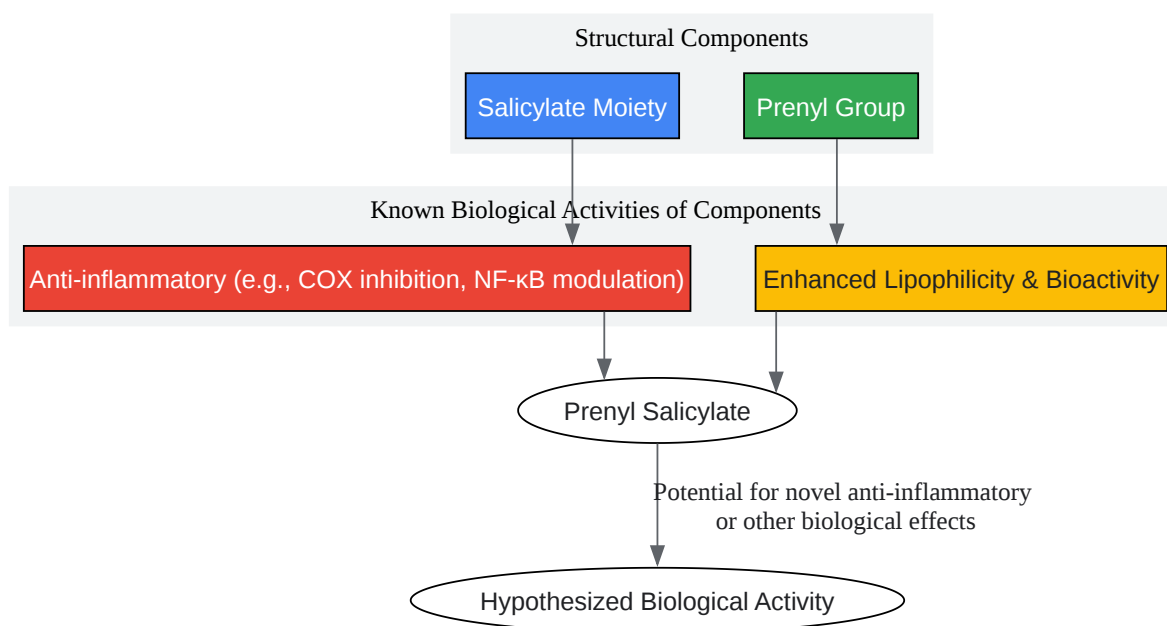
The Salicylate Moiety

Salicylates are a well-known class of compounds with potent anti-inflammatory effects.^[9] Their mechanism of action includes the inhibition of cyclooxygenase (COX) enzymes, which are key to the synthesis of prostaglandins—mediators of pain, fever, and inflammation.^[9] More recent research has also highlighted their role in modulating signaling pathways such as NF- κ B, a critical regulator of the inflammatory response.^[10] Salicylate has been shown to inhibit the phosphorylation of nonreceptor tyrosine kinases like PYK2 and c-Src, suggesting a broader impact on cellular signaling.^[11]

The Role of Prenylation

The attachment of a prenyl group to a phenolic compound can significantly enhance its biological activity.^[12] Prenylation increases the lipophilicity of the molecule, which may improve its ability to cross cell membranes and interact with intracellular targets.^[13] Prenylated flavonoids and stilbenoids have demonstrated a range of biological effects, including anti-inflammatory, antioxidant, antimicrobial, and cytotoxic activities.^{[12][13][14][15][16]}

The logical relationship for the potential biological activity of **prenyl salicylate** can be visualized as a workflow from its constituent parts to a hypothesized function.



[Click to download full resolution via product page](#)

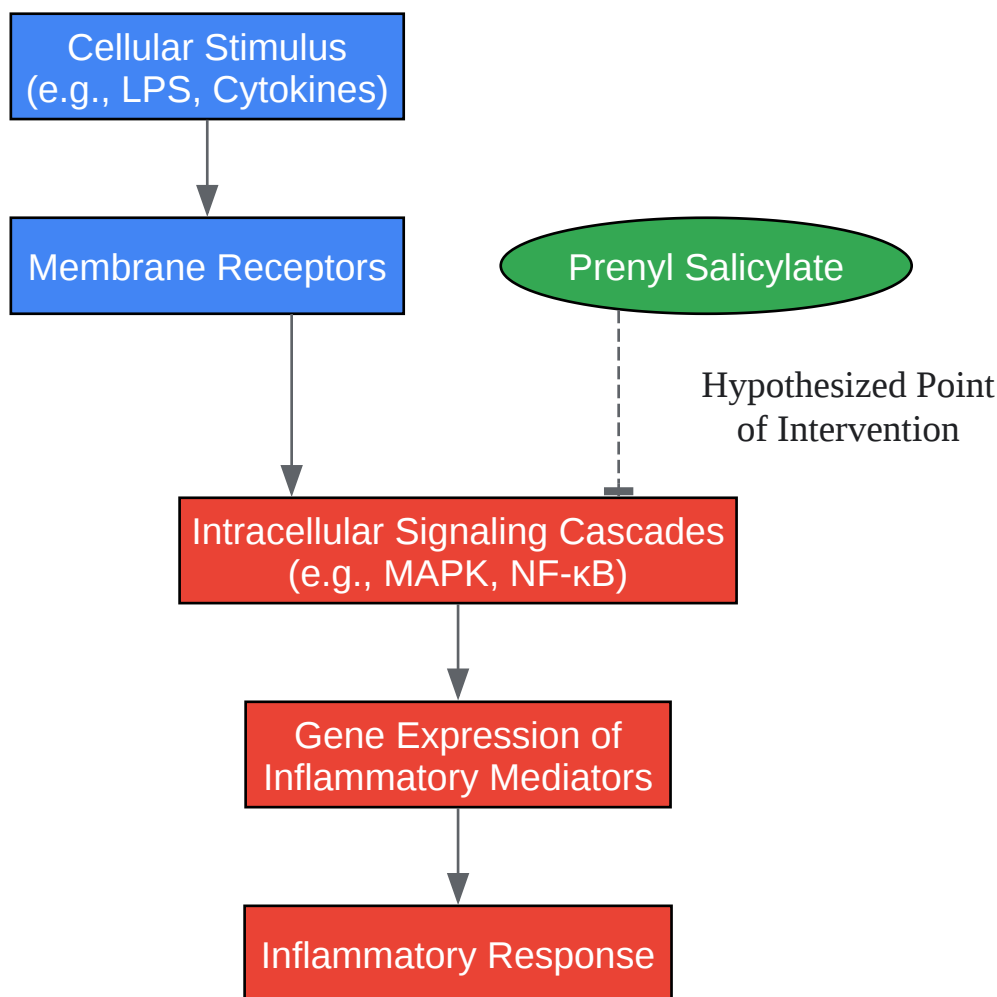
Diagram 1: Logical workflow for the hypothesized biological activity of **prenyl salicylate** based on its structural components.

Potential Signaling Pathways

Protein prenylation is a critical post-translational modification that affects the function of numerous signaling proteins.[17] This process is integral to pathways that control cell growth, differentiation, and survival.[17] While **prenyl salicylate** itself is not directly involved in protein prenylation, the study of prenylated compounds is an active area of research in drug development. Inhibition of the mevalonate pathway, which produces the isoprenoid precursors for prenylation, is a therapeutic strategy being explored for various diseases.[17]

Given the anti-inflammatory properties of salicylates and the role of prenylation in signaling, it is plausible that **prenyl salicylate** could interact with inflammatory signaling cascades. A

hypothetical workflow for investigating this could involve assessing its impact on key inflammatory pathways.



[Click to download full resolution via product page](#)

Diagram 2: Hypothesized experimental workflow to investigate the anti-inflammatory effects of prenyl salicylate.

Conclusion and Future Directions

Prenyl salicylate is a well-characterized compound with established applications in the fragrance industry. Its chemical synthesis is straightforward and yields a high percentage of the final product. While the specific biological activities of **prenyl salicylate** are yet to be fully elucidated, its structure suggests a potential for interesting pharmacological properties, particularly in the realm of anti-inflammatory action.

Future research should focus on experimentally validating the hypothesized biological activities of **prenyl salicylate**. In vitro studies using cell lines to assess its impact on inflammatory pathways, such as NF- κ B and MAPK signaling, would be a logical first step. Furthermore, antioxidant and cytotoxicity assays would provide a broader understanding of its biological profile. Such studies will be crucial in determining whether **prenyl salicylate** holds promise as a lead compound for drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Prenyl Salicylate | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 2. prenyl salicylate, 68555-58-8 [thegoodscentcompany.com]
- 3. perfumiarz.com [perfumiarz.com]
- 4. Prenyl salicylate | C₁₂H₁₄O₃ | CID 50216 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. prenyl salicylate, 68555-58-8 [perflavory.com]
- 6. symrise.com [symrise.com]
- 7. miltitz-aromatics.com [miltitz-aromatics.com]
- 8. DE3341607A1 - Prenyl salicylate, its preparation, and its use as odoriferous substance - Google Patents [patents.google.com]
- 9. asp-inc.com [asp-inc.com]
- 10. Anti-inflammatory salicylate beneficially modulates pre-existing atherosclerosis through quenching of NF- κ B activity and lowering of cholesterol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Salicylate Inhibits Phosphorylation of the Nonreceptor Tyrosine Kinases, Proline-Rich Tyrosine Kinase 2 and c-Src - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Anti-inflammatory Natural Prenylated Phenolic Compounds - Potential Lead Substances - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Prenylated phenols with cytotoxic and antiproliferative activity isolated from Morus alba - PubMed [pubmed.ncbi.nlm.nih.gov]

- 14. mdpi.com [mdpi.com]
- 15. Naturally occurring prenylated stilbenoids: food sources, biosynthesis, applications and health benefits - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. C-prenylated flavonoids with potential cytotoxic activity against solid tumor cell lines | Masaryk University [muni.cz]
- 17. Targeting prenylation inhibition through the mevalonate pathway - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Prenyl salicylate CAS number and chemical structure.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220626#prenyl-salicylate-cas-number-and-chemical-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com